



Application Notes and Protocols for AL-3138 Powder

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Introduction

AL-3138, also known as 11-Deoxy-16-fluoro PGF2α, is a synthetic analogue of prostaglandin F2α (PGF2α). Prostaglandins are a group of physiologically active lipid compounds that exhibit diverse hormone-like effects. As an analogue of PGF2α, **AL-3138** is anticipated to be a potent agonist at the prostaglandin F receptor, making it a valuable tool for researchers in various fields, including smooth muscle physiology, reproductive biology, and glaucoma research. Proper reconstitution and storage of **AL-3138** powder are critical to ensure its stability and biological activity in experimental settings.

These application notes provide detailed protocols for the reconstitution and storage of **AL-3138** powder, based on the known properties of the parent compound, PGF2 α , and other prostaglandin analogues.

Data Presentation

Due to the limited availability of specific data for **AL-3138**, the following tables summarize the solubility and storage information for the closely related compound, Prostaglandin F2 α (PGF2 α), which can be used as a guideline.

Table 1: Solubility of Prostaglandin F2α



Solvent	Approximate Solubility	Reference
DMSO	~100 mg/mL	[1][2]
Ethanol	~100 mg/mL	[1][2]
PBS (pH 7.2)	~10 mg/mL	[2]
Water	1 mg/mL	

Table 2: Storage and Stability of Prostaglandin F2α

Form	Storage Temperature	Stability	Notes	Reference
Crystalline Solid	-20°C	≥ 4 years	As supplied.	
Solution in Organic Solvent (e.g., Ethanol, DMSO)	-20°C	At least two years (for PGE1)	Aliquot to avoid repeated freeze-thaw cycles.	_
Aqueous Solution	2-8°C	Stable for 30 days.	Avoid repeated freeze-thaw cycles. Not recommended for long-term storage.	_
Aqueous Solution	Frozen (-20°C)	Several months in single-use aliquots.	Avoid repeated freeze-thaw cycles.	-

Experimental Protocols

Protocol 1: Reconstitution of AL-3138 Powder

This protocol describes the preparation of a stock solution of **AL-3138**. It is recommended to prepare a concentrated stock solution in an organic solvent, which can then be further diluted in aqueous buffers or cell culture media for experiments.



Materials:

- AL-3138 powder
- Anhydrous ethanol or Dimethyl sulfoxide (DMSO)
- Sterile, airtight vials
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate: Allow the vial of AL-3138 powder to warm to room temperature before opening to prevent moisture condensation.
- Solvent Addition: Based on the desired stock concentration and the solubility data for PGF2α (Table 1), carefully add the appropriate volume of anhydrous ethanol or DMSO to the vial.
 For example, to prepare a 10 mg/mL stock solution, add 100 μL of solvent to 1 mg of AL-3138 powder.
- Dissolution: Cap the vial tightly and vortex gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, airtight vials. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C.

Protocol 2: Storage of AL-3138

Proper storage is crucial for maintaining the integrity of **AL-3138**.

Storage of Powder:

- The lyophilized powder of **AL-3138** should be stored at -20°C upon receipt.
- When stored correctly, the powder should be stable for at least two years.

Storage of Reconstituted Solutions:



- Organic Stock Solutions: Stock solutions of AL-3138 in anhydrous ethanol or DMSO should be stored at -20°C. It is advisable to use these solutions within one year.
- Aqueous Solutions: The preparation of aqueous stock solutions is not recommended for long-term storage due to the potential for hydrolysis and degradation. If an aqueous solution must be prepared, it should be made fresh for each experiment. For short-term storage, aqueous solutions of PGF2α have been shown to be stable for up to 30 days at 2-8°C. However, it is best practice to use freshly prepared aqueous dilutions.

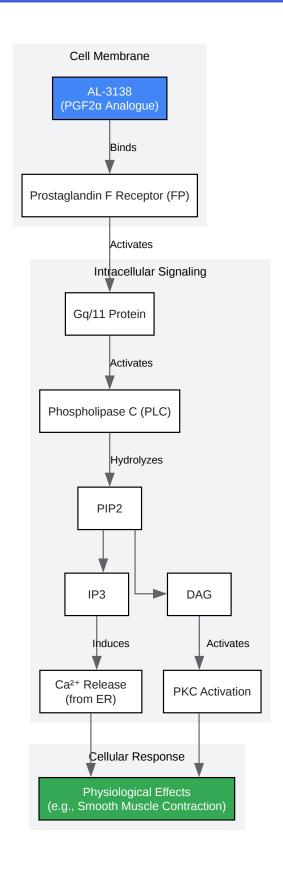
Mandatory Visualization



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Caption: Workflow for Reconstituting AL-3138 Powder.





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Caption: Postulated Signaling Pathway of AL-3138.



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